An In-depth Technical Guide to Actinol: Molecular Structure and Properties

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Compound of Interest

Compound Name:	*Actinol*
CAS No.:	*60046-50-6*
Cat. No.:	*B1245848*

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Introduction

Actinol is a chemical compound identified as a hydroxycyclohexanone derivative. Specifically, its systematic IUPAC name is trans-(4R,6R)-4-hydroxy-2,2,6-trimethylcyclohexan-1-one[1]. It exists in various stereoisomeric forms, including trans-(+)- and cis-(+)- configurations[2][3]. This guide provides a summary of the available technical information on the molecular structure and properties of **Actinol**.

Molecular Structure

The molecular formula for **Actinol** is C9H16O2[1][2][3]. The structure consists of a cyclohexanone ring substituted with a hydroxyl group and three methyl groups. The stereochemistry of these substituents gives rise to different isomers of **Actinol**.

The primary recognized isomer is the trans-(4R,6R) form[1]. Other documented stereoisomers include:

- trans-(4S,6S)-4-hydroxy-2,2,6-trimethylcyclohexan-1-one[2]

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- cis-(4R,6S)-4-hydroxy-2,2,6-trimethylcyclohexan-1-one[3]
- cis-(-)-**Actinol**[4]

Properties of **Actinol**

The chemical and physical properties of **Actinol** are summarized in the table below. These properties are primarily derived from computational models and data available in chemical databases.

Property	Value	Source
Molecular Weight	156.22 g/mol	[1][2][4]
Molecular Formula	C9H16O2	[1][2][3]
IUPAC Name	trans-(4R,6R)-4-hydroxy-2,2,6-trimethylcyclohexan-1-one	[1]
CAS Number	60046-50-6	[1]
InChI	InChI=1S/C9H16O2/c1-6-4-7(10)5-9(2,3)8(6)11/h6-7,10H,4-5H2,1-3H3/t6-,7-/m1/s1	[1]
InChIKey	CSPVUHYZUZZRGF-RNFRBKRXSA-N	[1]
Canonical SMILES	C[C@@H]1C--INVALID-LINK--O	[1]

Signaling Pathways and Biological Activity

A comprehensive search of scientific literature did not yield any specific information regarding the involvement of **Actinol** in biological signaling pathways. There is currently no publicly available research that describes the mechanism of action of **Actinol** or its effects on cellular signaling.

Experimental Protocols

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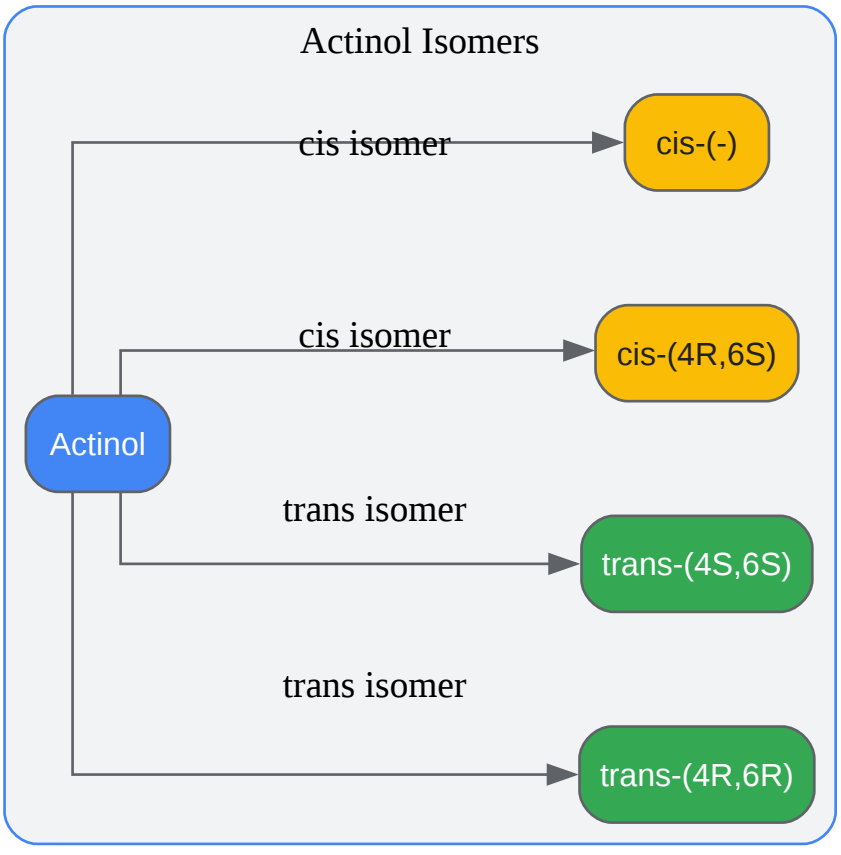
Detailed experimental protocols for the study of **Actinol** in a biological context are not available in the current body of scientific literature. Research into its synthesis, purification, and analytical characterization may exist within specialized chemical literature, but protocols for its use in biological assays or for studying its effects on signaling pathways have not been published.

Logical Relationship Diagram

Due to the lack of information on **Actinol**'s biological activity and its interactions with other molecules, a signaling pathway diagram cannot be generated. However, a logical diagram representing the relationship between the different isomers of **Actinol** can be provided.



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A diagram illustrating the isomeric forms of **Actinol**.

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Conclusion

Actinol is a well-characterized small molecule from a chemical perspective, with defined structural isomers and physicochemical properties. However, there is a significant gap in the scientific literature regarding its biological activity, its role in any signaling pathways, and established experimental protocols for its biological investigation. For researchers and drug development professionals, this presents both a challenge and an opportunity. The lack of existing research means that any investigation into the biological effects of **Actinol** would be novel. Future studies would need to begin with preliminary in vitro screening assays to identify any potential biological activity, which could then lead to more in-depth studies of its mechanism of action and potential involvement in cellular signaling.

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References

- 1. Actinol | C9H16O2 | CID 10313234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Actinol, trans-(+)- | C9H16O2 | CID 60090777 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Actinol, cis-(+)- | C9H16O2 | CID 14322960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [gsrs.ncats.nih.gov]
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